

Established BCL-2 Inhibitors in Development

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Compound Focus: Bcl-2-IN-14

Cat. No.: S12857221

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Inhibitor Name	Primary Target(s)	Development Status (as of 2025)	Key Context & Challenges
Venetoclax (ABT-199)	BCL-2	Approved & Clinical Use	First selective BCL-2 inhibitor; approved for certain leukemias [1] [2].
Navitoclax (ABT-263)	BCL-2, BCL-XL, BCL-w	Clinical Trials	Preclinical & clinical trials; dose-limited by BCL-XL inhibition causing thrombocytopenia [1] [2].
Sonrotoclax	BCL-2	Clinical Evaluation	Similar to venetoclax; under clinical evaluation [2].
Lisafoclax	BCL-2	Clinical Evaluation	Similar to venetoclax; under clinical evaluation [2].
BCL-XL inhibitors	BCL-XL	Preclinical/Translation	Preclinical development; on-target thrombocytopenia is a major challenge [2].
MCL1 inhibitors	MCL1	Preclinical/Translation	Preclinical development; on-target cardiac toxicity reported [2].

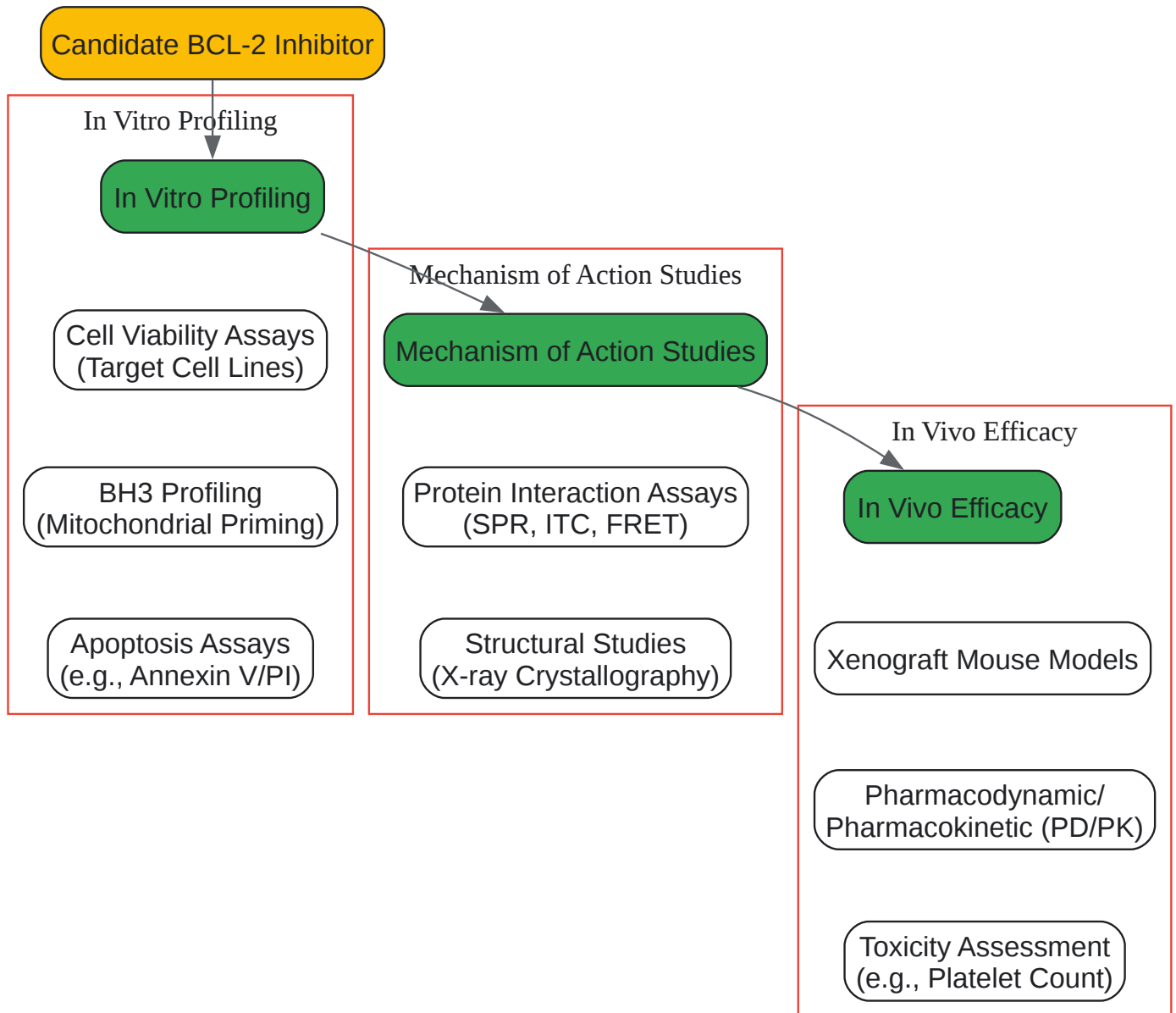
How to Locate Information on Novel Compounds

For a pre-clinical compound like **Bcl-2-IN-14**, standard literature searches may not be sufficient. The following pathways are more likely to yield information:

- **Check Specialized Chemical and Patent Databases:** Search **PubChem** or **ChemSpider** for the compound's chemical structure and basic properties. Look for patent applications (via USPTO, WIPO, or Google Patents) using the compound name or its chemical identifier; patents often contain the most detailed early-stage experimental data.
- **Explore Commercial Supplier Catalogs:** Many novel research compounds are first listed by chemical suppliers (e.g., MedChemExpress, Selleckchem, Cayman Chemical). These product pages often include protocols, purity data, and preliminary biological activity summaries.
- **Review Related Scientific for Context:** The broader literature on BCL-2 inhibition provides essential context for understanding a new compound's potential place in the research landscape. Key areas include the structural basis of BH3 mimetics [1], the role of the BCL-2 family in regulating apoptosis (MOMP) [1] [2], and advanced targeting strategies like PROTACs [2].

Core Experimental Workflow in BCL-2 Research

The field relies on established methodologies to evaluate novel compounds. The diagram below outlines a typical workflow for characterizing a new BCL-2 inhibitor.



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This workflow integrates key techniques cited in the literature:

- **BH3 profiling** is used to assess a cell's dependence on BCL-2 and its readiness to undergo apoptosis [1].
- **Protein interaction studies** (SPR, ITC) are critical for confirming a compound binds specifically to the BCL-2 hydrophobic groove [2].

- **Toxicity assessment**, particularly platelet monitoring for BCL-XL inhibition, is a standard part of the in vivo evaluation due to its clinical relevance [2].

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References

1. BCL2: a 30-year tale of life, death and much more to come [pmc.ncbi.nlm.nih.gov]
2. The BCL2 family: from apoptosis mechanisms to new ... [nature.com]

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